

Ecotoxicity of Disperse Blue 85: An In-depth Technical Guide

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Compound of Interest

Compound Name: Disperse Blue 85

Cat. No.: B083428

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This technical guide provides a comprehensive overview of the available ecotoxicity information for the monoazo dye, **Disperse Blue 85** (C.I. 11370; CAS No. 12222-83-2). Due to a lack of specific published ecotoxicological studies on **Disperse Blue 85**, this guide synthesizes data on its manufacturing precursors and related compounds to infer its potential environmental impact. It also details standardized experimental protocols relevant to the ecotoxicity testing of textile dyes.

Introduction to Disperse Blue 85

Disperse Blue 85 is a synthetic organic dye belonging to the single azo class.^[1] Its chemical formula is $C_{18}H_{14}ClN_5O_5$, with a molecular weight of 415.79 g/mol.^[1] The manufacturing process involves the diazotization of 2,4-Dinitro-6-chloroaniline and subsequent coupling with N-hydroxyethyl-1-naphthylamine.^[1] It is primarily used for dyeing polyester and its blended fabrics, producing a red-light navy blue color.^[1] Like many disperse dyes, it is characterized by its low water solubility.

Quantitative Ecotoxicity Data

Direct quantitative ecotoxicity data (LC₅₀, EC₅₀, NOEC) for **Disperse Blue 85** are not readily available in published scientific literature. However, an assessment of its precursors can provide insights into its potential toxicity.

Table 1: Ecotoxicity Data for Precursors and Related Compounds of **Disperse Blue 85**

Substance	CAS No.	Test Organism	Endpoint	Value	Reference
2,4-Dinitro-6-chloroaniline	3531-19-9	Not specified	Acute Dermal Toxicity	Category 1	[2]
Not specified	Acute Inhalation Toxicity	Category 2			
Not specified	Acute Oral Toxicity	Category 2			
Aquatic environment	Long-term (Chronic) hazard	Category 2			
1-Naphthylamine (related to coupling component)	134-32-7	Aquatic life	Chronic aquatic toxicity	Toxic with long lasting effects	
N-Phenyl-1-naphthylamine (related to coupling component)	90-30-2	Aquatic life	Acute aquatic toxicity	Category 1 (Very toxic)	
Aquatic life	Chronic aquatic toxicity	Very toxic with long lasting effects			

Note: Data for N-hydroxyethyl-1-naphthylamine was not available. 1-Naphthylamine and N-Phenyl-1-naphthylamine are presented as structurally related compounds to provide an indication of potential toxicity.

The precursor 2,4-Dinitro-6-chloroaniline is classified as hazardous to the aquatic environment with long-term effects. Related naphthylamine compounds also exhibit high aquatic toxicity. Azo dyes as a class are known to be of environmental concern due to their potential to form toxic aromatic amines under reductive conditions.

Experimental Protocols

Standardized methodologies, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are crucial for assessing the ecotoxicity of chemicals like **Disperse Blue 85**.

Acute Toxicity Testing with *Daphnia magna* (OECD Guideline 202)

This test assesses the acute immobilization of the freshwater invertebrate *Daphnia magna*.

- **Test Organism:** Young daphnids (less than 24 hours old) are used.
- **Test Substance Preparation:** Due to the low water solubility of disperse dyes, a stock solution is typically prepared using a solubilizing agent or by creating a stable dispersion.
- **Exposure:** Daphnids are exposed to a range of concentrations of the test substance for 48 hours.
- **Observation:** The number of immobilized daphnids is recorded at 24 and 48 hours.
- **Endpoint:** The EC₅₀ (median effective concentration) for immobilization is calculated.

Fish Acute Toxicity Test (OECD Guideline 203)

This test evaluates the acute lethal toxicity of a substance to fish.

- **Test Species:** Commonly used species include Zebrafish (*Danio rerio*) or Fathead Minnow (*Pimephales promelas*).
- **Exposure:** Fish are exposed to various concentrations of the test substance in a static or semi-static system for 96 hours.

- Observation: Mortality is recorded at 24, 48, 72, and 96 hours.
- Endpoint: The LC₅₀ (median lethal concentration) is determined.

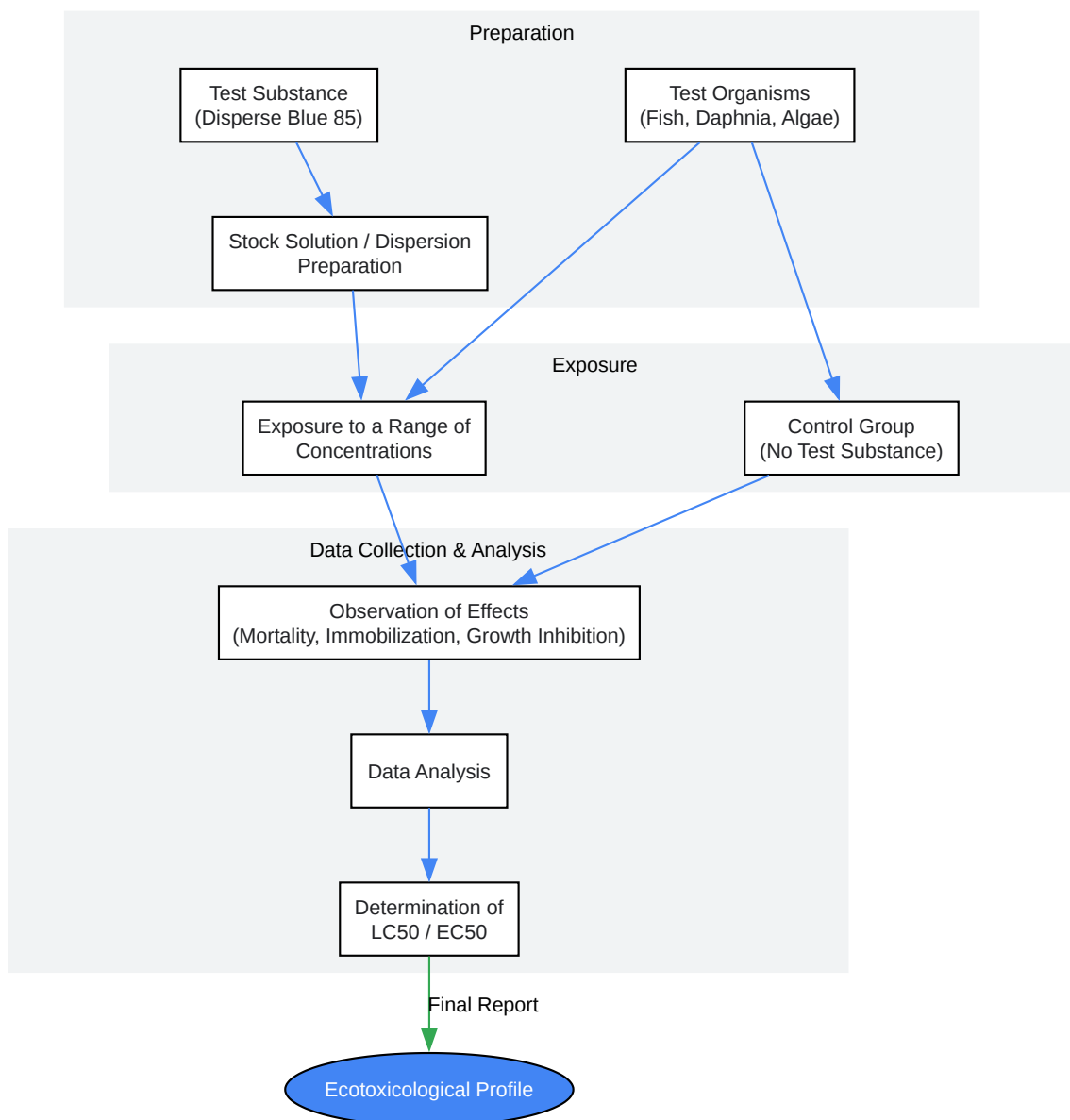
Algal Growth Inhibition Test (OECD Guideline 201)

This test assesses the effect of a substance on the growth of freshwater algae.

- Test Species: A species of green algae, such as *Pseudokirchneriella subcapitata*, is used.
- Exposure: Algal cultures are exposed to different concentrations of the test substance for 72 hours.
- Measurement: Algal growth is measured by cell counts or another biomass surrogate (e.g., fluorescence).
- Endpoint: The EC₅₀ for growth inhibition is calculated.

Mandatory Visualizations

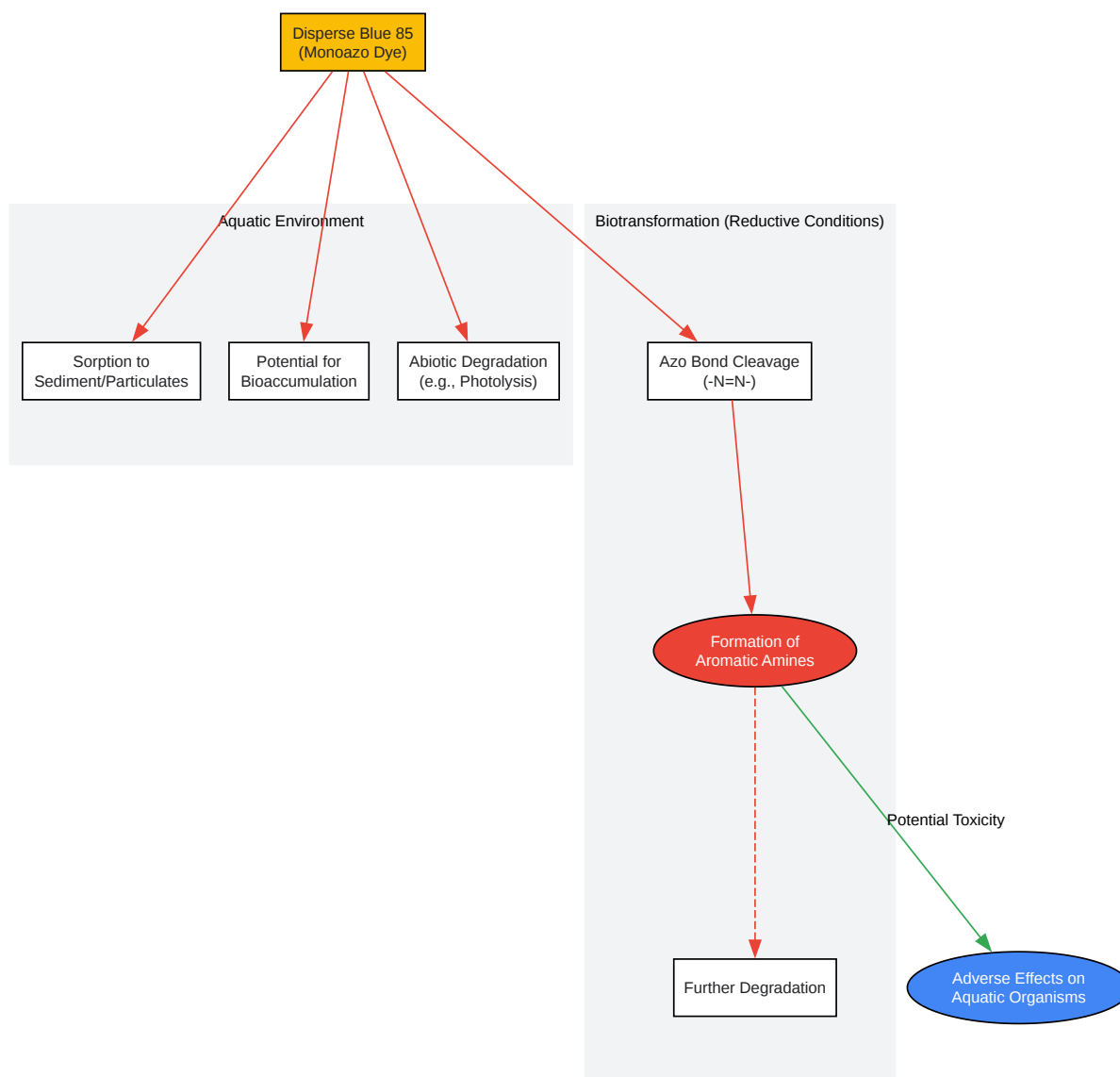
Experimental Workflow for Aquatic Toxicity Testing



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Caption: Workflow for assessing aquatic ecotoxicity according to OECD guidelines.

Potential Environmental Fate of a Monoazo Disperse Dye



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Caption: Generalized environmental fate and transformation pathway for a monoazo dye.

Signaling Pathways and Mechanisms of Toxicity

Specific signaling pathways disrupted by **Disperse Blue 85** have not been elucidated. However, the toxicity of many azo dyes is linked to their metabolic breakdown products. Under anaerobic conditions, the azo bond can be cleaved to form aromatic amines. These aromatic amines are often more toxic and potentially carcinogenic or mutagenic than the parent dye molecule. The toxicity of these amines can be exerted through various mechanisms, including oxidative stress, DNA damage, and disruption of cellular signaling cascades. For instance, some aromatic amines are known to be genotoxic, potentially leading to mutations.

Conclusion

While direct ecotoxicity data for **Disperse Blue 85** is currently unavailable, the hazardous properties of its precursors and the general toxicological profile of monoazo disperse dyes suggest a potential for adverse environmental effects. The primary concern lies in its persistence and the potential formation of toxic aromatic amines in anaerobic environments. Standardized OECD testing protocols provide a robust framework for definitively determining the ecotoxicological profile of this substance. Further research is essential to fill the existing data gaps and enable a comprehensive environmental risk assessment for **Disperse Blue 85**.

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